

commercial availability of 4-Chloro-2-fluorobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzenesulfonyl chloride

Cat. No.: B116184

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An In-Depth Technical Guide to **4-Chloro-2-fluorobenzenesulfonyl Chloride** for Researchers and Drug Development Professionals

Introduction

4-Chloro-2-fluorobenzenesulfonyl chloride is a critical chemical intermediate, valued for its role as a versatile building block in medicinal chemistry and organic synthesis. Its distinct substitution pattern on the phenyl ring, featuring both chloro and fluoro groups, presents a unique scaffold for chemists. These electron-withdrawing halogen substituents significantly influence the physicochemical properties of derivative compounds, such as the acidity of a resulting sulfonamide proton, membrane permeability, and metabolic stability. Such modulation is key for structure-activity relationship (SAR) studies, making this compound a valuable tool in the development of novel bioactive molecules and therapeutic agents.^[1]

Physicochemical Properties

A clear understanding of the physical and chemical characteristics of **4-Chloro-2-fluorobenzenesulfonyl chloride** is fundamental for its effective use in research and synthesis.

Property	Value	Source(s)
CAS Number	141337-26-0	[2] [3] [4]
Molecular Formula	C ₆ H ₃ Cl ₂ FO ₂ S	[3] [4]
Molecular Weight	229.06 g/mol	[2] [3] [4]
Appearance	White to light brown crystalline solid or powder	[5] [6]
Melting Point	34-38 °C	[2] [6] [7] [8]
Boiling Point	257.4 ± 20.0 °C at 760 Torr	[6] [7]
Purity	Typically ≥97%	[2] [4] [8]
Sensitivity	Moisture Sensitive	[6] [7]

Commercial Availability

4-Chloro-2-fluorobenzenesulfonyl chloride is available from several chemical suppliers, though stock and availability can vary. Researchers are advised to contact suppliers directly for current pricing, packaging, and lead times. It is important to note that some listings may indicate a product has been discontinued from a particular catalog, such as Sigma-Aldrich, but it remains available from other specialized manufacturers.[\[2\]](#)

Supplier	Typical Purity	Notes
Sigma-Aldrich	97%	Product is listed as discontinued, but technical and safety data are still available. [2] [8]
Santa Cruz Biotechnology	N/A	Listed as a biochemical for proteomics research. [3]
Zhejiang Jiuzhou Chem Co., Ltd	99%	Available in bulk quantities (1-100 Metric Ton/Day capacity). [5]
Aladdin Scientific	min 97%	Available in smaller quantities (e.g., 1 gram). For professional lab use only. [4]
Alfa Aesar (part of Thermo Fisher)	99%	Available for R&D and laboratory users. [9]
BOC Sciences	N/A	Offered as a useful research chemical. [10]

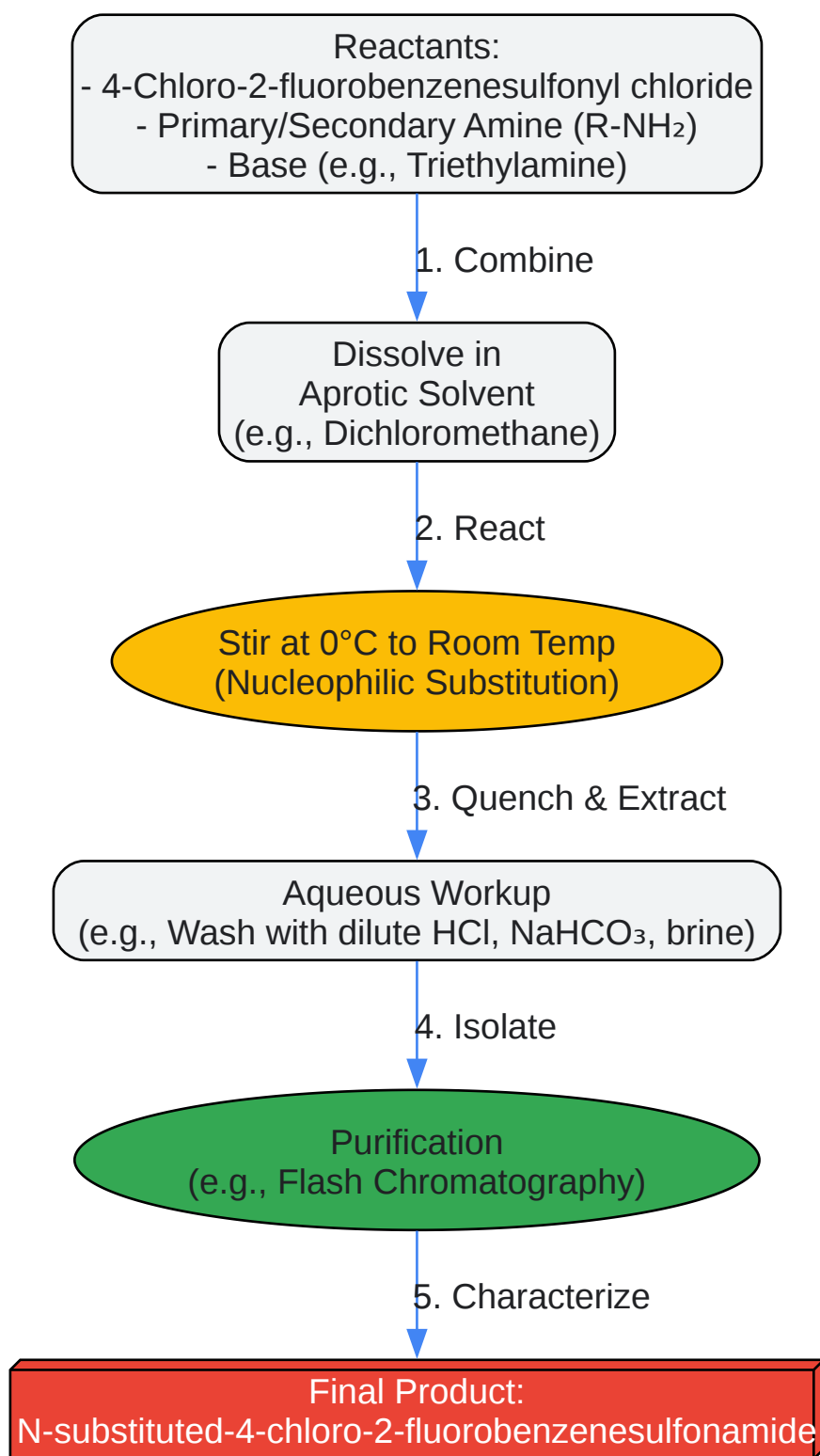
Core Applications in Drug Discovery and Organic Synthesis

The primary utility of **4-Chloro-2-fluorobenzenesulfonyl chloride** lies in its function as a precursor for synthesizing sulfonamides. The sulfonyl chloride moiety is highly electrophilic and readily reacts with primary or secondary amines in a nucleophilic substitution reaction to form a stable sulfonamide bond.[\[1\]](#) This reaction is a cornerstone of medicinal chemistry, used to create libraries of compounds for screening and SAR studies.

A notable application is in the synthesis of kinase inhibitors, where the unique electronic properties of the substituted phenyl ring can be exploited to fine-tune binding affinities and pharmacokinetic profiles.[\[1\]](#) For example, it has been used to synthesize compounds like [1-(4-chloro-2-fluorophenylsulfonyl) piperidin-4-yl] diphenylmethanol.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Synthesis of N-Substituted Sulfonamides: A Prototypical Workflow

The formation of a sulfonamide from **4-Chloro-2-fluorobenzenesulfonyl chloride** is a robust and well-established synthetic transformation. The process involves the reaction of the sulfonyl chloride with a desired amine, typically in the presence of a non-nucleophilic base to neutralize the hydrogen chloride (HCl) byproduct.^[1]



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Caption: Workflow for the synthesis of N-substituted sulfonamides.

Experimental Protocol: General Synthesis of a Sulfonamide Derivative

- **Preparation:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary or secondary amine (1.0 equivalent) and a non-nucleophilic base such as triethylamine or pyridine (1.2 equivalents) in a suitable anhydrous aprotic solvent (e.g., dichloromethane, THF, or acetonitrile).
- **Reaction Initiation:** Cool the solution to 0 °C using an ice bath. To this stirred solution, add a solution of **4-Chloro-2-fluorobenzenesulfonyl chloride** (1.05 equivalents) in the same solvent dropwise over 10-15 minutes.
- **Reaction Progression:** Allow the reaction mixture to slowly warm to room temperature and stir for 2-16 hours. Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Upon completion, dilute the reaction mixture with the solvent. Wash the organic layer sequentially with a weak acid (e.g., 1M HCl), saturated sodium bicarbonate (NaHCO₃) solution, and brine.
- **Isolation:** Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude residue using flash column chromatography or recrystallization to obtain the final N-substituted-4-chloro-2-fluorobenzenesulfonamide.

Safety, Handling, and Storage

4-Chloro-2-fluorobenzenesulfonyl chloride is a corrosive and moisture-sensitive compound that requires careful handling in a controlled laboratory environment.

GHS Hazard Information[2][6][8]

Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.
Precautionary Statements	P260, P280, P303+P361+P353, P304+P340, P305+P351+P338, P363, P405, P501

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling this chemical:

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[\[2\]](#)[\[11\]](#)
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile) and wear impervious, flame-resistant protective clothing.[\[11\]](#)
- Respiratory Protection: If working outside a fume hood or if exposure limits are exceeded, use a full-face respirator with appropriate cartridges (e.g., Type P3, EN 143).[\[2\]](#)

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Storage and Handling

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[12]
- Due to its moisture sensitivity, it should be stored under an inert gas like argon or nitrogen.[4][6][7]
- Store locked up and away from incompatible materials.[11][13]

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